

Formamidinium Iodide Perovskite Solar Cells: A Comparative Guide to Performance Benchmarks

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Compound of Interest

Compound Name: *Formamidinium iodide*

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Formamidinium iodide (FAI)-based perovskite solar cells (PSCs) have emerged as a frontrunner in photovoltaic research, demonstrating high power conversion efficiencies (PCEs) and improved thermal stability compared to their methylammonium (MA) counterparts.^{[1][2][3][4]} This guide provides a comparative analysis of FAI PSC performance benchmarks, supported by experimental data and detailed fabrication protocols.

Performance Benchmarks: A Comparative Overview

Formamidinium lead iodide (FAPbI₃) possesses a bandgap of approximately 1.48 eV, which is closer to the ideal for single-junction solar cells than the ~1.55 eV of methylammonium lead iodide (MAPbI₃), allowing for broader absorption of the solar spectrum.^{[2][3][4][5]} This fundamental advantage, combined with superior thermal stability, has propelled FAPbI₃-based devices to certified efficiencies exceeding 25%.^{[3][6]}

The following table summarizes key performance metrics for various FAI-based perovskite solar cells, offering a comparison with other perovskite compositions.

Perovskite Composition	PCE (%)	Voc (V)	Jsc (mA/cm ²)	FF (%)	Stability
Formamidinium-Based (Lead-Halide)					
FAPbI ₃ (with passivation)	23.69 (certified)	1.156	25.58	81.60	Maintained 92% of initial efficiency after 1000 hours. [7]
SCI-FA _{0.91} CS _{0.09} PbI ₃	24.7 (23.8 certified)	1.18	-	-	Enhanced stability due to reduced ion migration. [6]
FAPbI ₃ (2D template)	24.1	-	-	-	Maintained 97% of efficiency for 1,000 hours at 85°C. [8] [9]
FA _{0.92} MA _{0.08} PbI ₃ (PEAI post-treatment)	23.32	-	-	-	-
Methylammonium-Based (Lead-Halide)					

MAPbI ₃	16.68	~1.1	~21	-	Generally lower thermal and moisture stability compared to FAPbI ₃ . [10]
Lead-Free Alternatives					
FASnI ₃ (modified)	14.6	-	-	-	Lower efficiency and stability challenges due to Sn ²⁺ oxidation. [1]
MASnI ₃	16.59	-	-	-	Promising lead-free alternative, but requires further optimization. [10]
MAGeI ₃	12.42	-	-	-	Lower efficiency due to a wider bandgap and higher defect density. [10]

Experimental Protocols

Achieving high-performance FAI-based perovskite solar cells requires precise control over precursor synthesis, film deposition, and device fabrication. The following protocols are representative of methods used to produce high-efficiency devices.

Synthesis of Formamidinium Iodide (FAI)

High-purity FAI is crucial for optimal device performance. A common synthesis route involves the reaction of formamidinium acetate with hydroiodic acid.

- **Reaction:** Dissolve formamidinium acetate in ethanol. In a separate container, add a molar excess of hydroiodic acid. Slowly add the acid to the formamidinium acetate solution while stirring.
- **Crystallization:** The FAI product will precipitate out of the solution. The mixture is then cooled to further promote crystallization.
- **Purification:** The crude product is washed with a non-polar solvent like diethyl ether to remove unreacted precursors and byproducts. Recrystallization from a solvent such as ethanol is performed to achieve high purity. The purified FAI crystals are then dried under vacuum.

Perovskite Precursor Solution Preparation (One-Step Method)

This method involves the creation of a single solution containing all the necessary components for the perovskite layer.

- **Composition:** A common precursor solution consists of FAI and lead iodide (PbI_2) in a 1:1 molar ratio.
- **Solvent System:** A mixed solvent system, typically N,N-dimethylformamide (DMF) and dimethyl sulfoxide (DMSO) in a 4:1 volume ratio, is often used to improve precursor solubility and film morphology.
- **Additives:** Small amounts of additives like methylammonium chloride (MACl) or cesium iodide (CsI) can be incorporated to enhance crystallinity and phase stability.
- **Procedure:** The precursors and additives are dissolved in the solvent mixture and stirred, sometimes with gentle heating, until a clear solution is formed. The solution is typically filtered through a 0.22 μm PTFE filter before use.

Perovskite Film Deposition via Spin Coating

Spin coating is a widely used technique for depositing uniform thin films of the perovskite active layer.

- **Substrate Preparation:** Substrates (e.g., FTO-coated glass) are sequentially cleaned with detergent, deionized water, acetone, and isopropanol in an ultrasonic bath. A UV-ozone treatment is often applied to ensure a hydrophilic surface.
- **Deposition:** A specific volume of the perovskite precursor solution is dispensed onto the substrate. The substrate is then spun at a low speed (e.g., 1000-2000 rpm) for a few seconds to spread the solution, followed by a high-speed spin (e.g., 4000-6000 rpm) to achieve the desired thickness and induce crystallization.
- **Anti-Solvent Quenching:** During the high-speed spinning step, an anti-solvent (e.g., chlorobenzene, toluene, or diethyl ether) is dripped onto the center of the substrate. This induces rapid supersaturation and promotes the formation of a uniform and dense perovskite film with large crystal grains.
- **Annealing:** The substrate is then annealed on a hotplate at a specific temperature (typically 100-150 °C) for a set duration (e.g., 10-30 minutes) to remove residual solvent and complete the perovskite crystallization process.

Device Characterization

The performance of the fabricated perovskite solar cells is evaluated using several key characterization techniques.

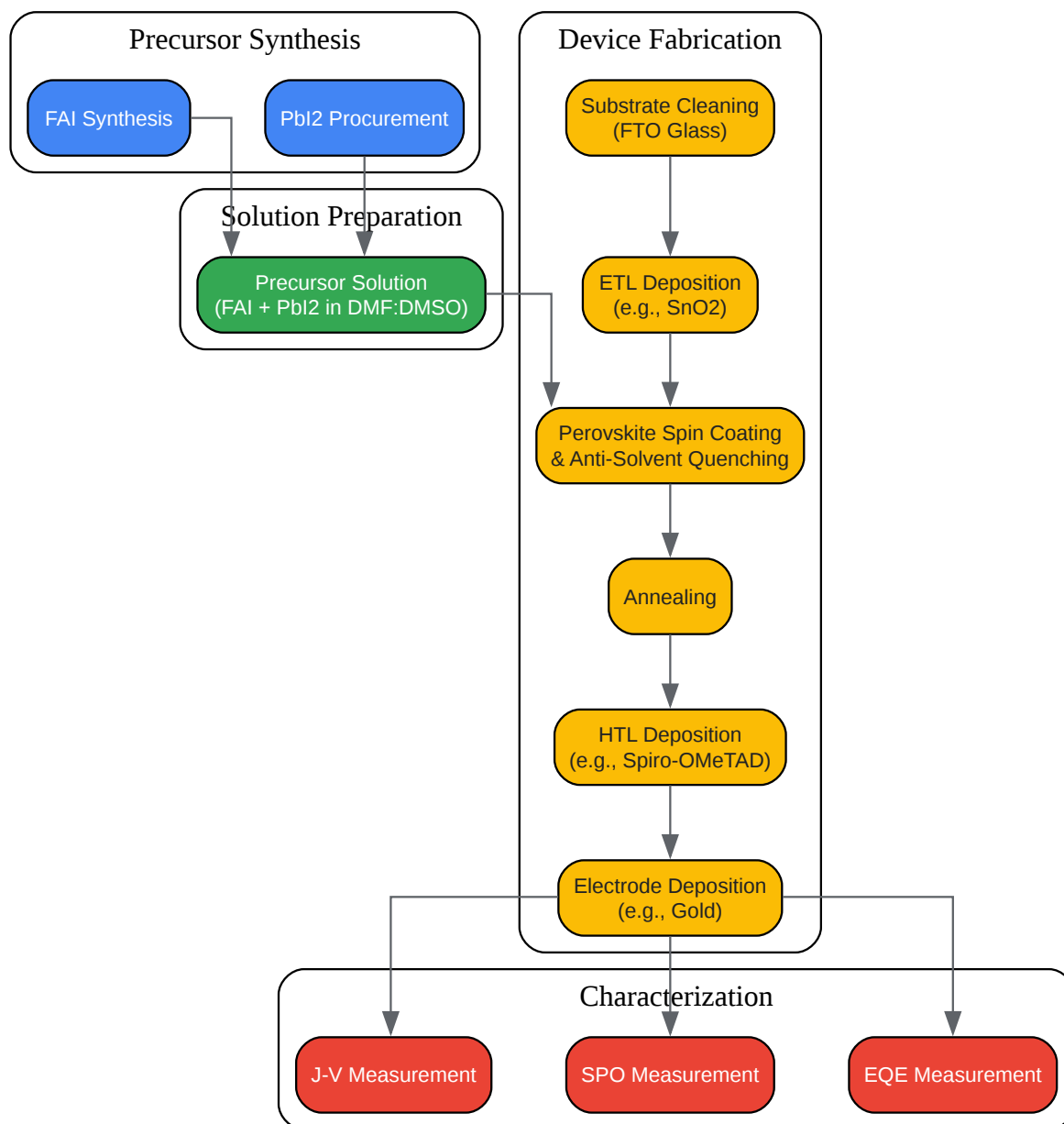
- **Current Density-Voltage (J-V) Measurement:** This is the primary method for determining the solar cell's performance parameters. The device is illuminated under a calibrated solar simulator (AM 1.5G, 100 mW/cm²), and the current is measured as the voltage is swept across a defined range. This measurement provides the PCE, Voc, Jsc, and FF. To account for hysteresis effects common in perovskite solar cells, both forward and reverse voltage scans are typically performed.
- **Stabilized Power Output (SPO):** To assess the operational stability and obtain a more accurate measure of the device's efficiency, the cell is held at its maximum power point

(MPP) for an extended period (e.g., several minutes to hours), and the power output is monitored over time.

- External Quantum Efficiency (EQE): EQE measurements determine the ratio of collected charge carriers to incident photons at each wavelength. Integrating the EQE spectrum with the solar spectrum provides a calculated J_{sc} value, which can be compared to the value obtained from the J-V curve for consistency.

Visualizing the Experimental Workflow

The following diagram illustrates a typical workflow for the fabrication and characterization of **formamidinium iodide** perovskite solar cells.

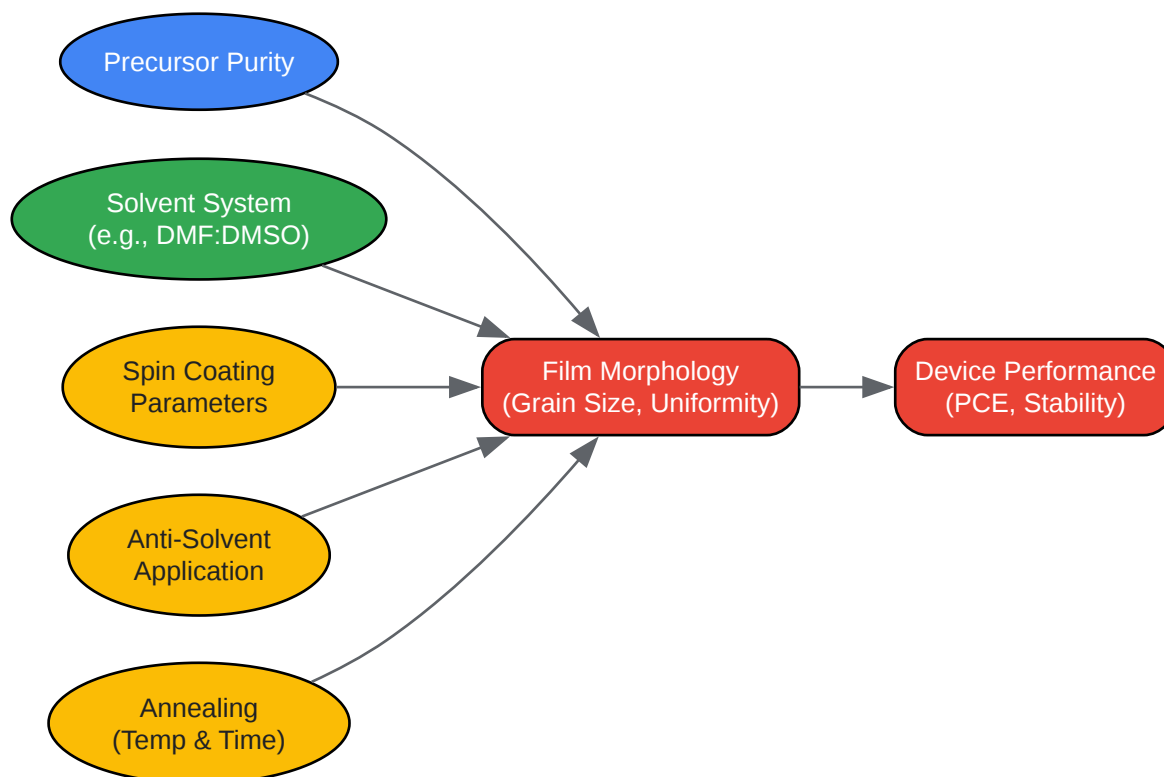


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Fabrication and characterization workflow for FAI perovskite solar cells.

Logical Relationship of Key Fabrication Steps

The quality of the final perovskite film is highly dependent on the interplay between several critical steps in the fabrication process. The following diagram illustrates these relationships.



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Interdependencies of fabrication steps affecting final device performance.

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